

# A Technical Guide to Fmoc-(R)-2-(pentenyl)Ala-OH: Properties and Applications

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## Compound of Interest

Compound Name: Fmoc-(R)-2-(pentenyl)Ala-OH

Cat. No.: B613570

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For researchers and professionals in the field of drug development and peptide chemistry, a comprehensive understanding of specialized amino acid analogues is paramount. This guide provides an in-depth look at the physicochemical properties of **Fmoc-(R)-2-(pentenyl)Ala-OH**, a key building block in synthetic peptide chemistry.

## Core Physicochemical Data

**Fmoc-(R)-2-(pentenyl)Ala-OH** is a derivative of alanine, an amino acid, featuring a fluorenylmethyloxycarbonyl (Fmoc) protecting group and a pentenyl side chain. These modifications are crucial for its application in solid-phase peptide synthesis. The fundamental properties of this compound are summarized below.

Property	Value	Citations
Molecular Weight	379.45 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C <sub>23</sub> H <sub>25</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	288617-77-6	<a href="#">[2]</a>

## Hypothetical Experimental Protocol: Incorporation into a Peptide Sequence

The primary application of **Fmoc-(R)-2-(pentenyl)Ala-OH** is in Fmoc-based solid-phase peptide synthesis (SPPS). The following is a generalized protocol for the incorporation of this amino acid into a peptide chain.

Objective: To incorporate **Fmoc-(R)-2-(pentenyl)Ala-OH** into a growing peptide chain on a solid support.

Materials:

- Fmoc-Rink Amide resin
- **Fmoc-(R)-2-(pentenyl)Ala-OH**
- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Kaiser Test kit

Methodology:

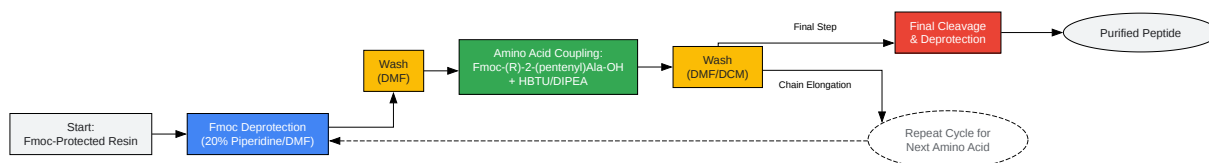
- Resin Swelling: The Fmoc-Rink Amide resin is swelled in DMF for 30 minutes.
- Fmoc Deprotection: The swelled resin is treated with a 20% piperidine solution in DMF for 5 minutes, followed by a second treatment for 15 minutes to remove the Fmoc protecting group from the resin's terminal amine.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine. A Kaiser test is performed to confirm the presence of a free primary amine.
- Amino Acid Activation: A solution of **Fmoc-(R)-2-(pentenyl)Ala-OH**, HBTU, and DIPEA in DMF is prepared. This mixture is allowed to react for 5-10 minutes to activate the carboxylic

acid of the amino acid.

- **Coupling:** The activated amino acid solution is added to the deprotected resin. The reaction is allowed to proceed for 1-2 hours with gentle agitation.
- **Washing:** The resin is washed with DMF and DCM to remove any unreacted reagents. A Kaiser test is performed to confirm the completion of the coupling reaction (absence of free primary amines).
- **Capping (Optional):** To block any unreacted amino groups, the resin can be treated with an acetic anhydride solution.
- **Chain Elongation:** The deprotection and coupling steps are repeated for each subsequent amino acid in the desired peptide sequence.

## Conceptual Workflow for Peptide Synthesis

The following diagram illustrates the cyclical nature of solid-phase peptide synthesis utilizing an Fmoc-protected amino acid like **Fmoc-(R)-2-(pentenyl)Ala-OH**.



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Caption: A workflow diagram illustrating the key stages of solid-phase peptide synthesis.

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## References

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